

Application Notes and Protocols for Fenpropathrin as a Chemical Probe

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Compound of Interest

Compound Name: 2-(3-Phenoxyphenyl)propanenitrile

Cat. No.: B1594602

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Introduction

These application notes describe the use of fenpropathrin, a type II synthetic pyrethroid insecticide, as a chemical probe to investigate neuronal signaling pathways. While its precursor, **2-(3-phenoxyphenyl)propanenitrile**, is a key intermediate in its synthesis, fenpropathrin itself is the biologically active molecule. Fenpropathrin primarily targets voltage-gated sodium channels (VGSCs), causing persistent activation and leading to neuronal hyperexcitability.[1] Additionally, it exhibits significant neurotoxicity towards dopaminergic neurons, making it a valuable tool for studying mechanisms of neurodegeneration, particularly those relevant to Parkinson's disease.[2][3]

This document provides detailed protocols for utilizing fenpropathrin to probe these systems in both in vitro and in vivo models.

Chemical Information

Compound	Fenpropathrin
IUPAC Name	(RS)- α -Cyano-3-phenoxybenzyl 2,2,3,3-tetramethylcyclopropanecarboxylate
Synonyms	Danitol, Meothrin, Tame
CAS Number	39515-41-8
Molecular Formula	C ₂₂ H ₂₃ NO ₃
Molecular Weight	349.43 g/mol
Primary Target	Voltage-Gated Sodium Channels (VGSCs)
Secondary Target	Dopaminergic Neurons
Mechanism of Action	Prolongs the open state of VGSCs, leading to membrane depolarization and hyperexcitability. [1] Induces apoptosis and oxidative stress in dopaminergic neurons.[2]

Data Presentation

In Vitro Neurotoxicity Data

The following table summarizes the cytotoxic effects of fenpropathrin on the human neuroblastoma cell line SH-SY5Y, as determined by the MTT assay after a 24-hour exposure.

Concentration (μ M)	Cell Viability (%)
1	56.09 \pm 4.61
10	51.77 \pm 3.17
25	42.83 \pm 3.45
50	28.01 \pm 1.42
100	36.86 \pm 1.83

Data adapted from Xiong et al., 2016.[2]

Ecotoxicity Data (Zebrafish Embryo)

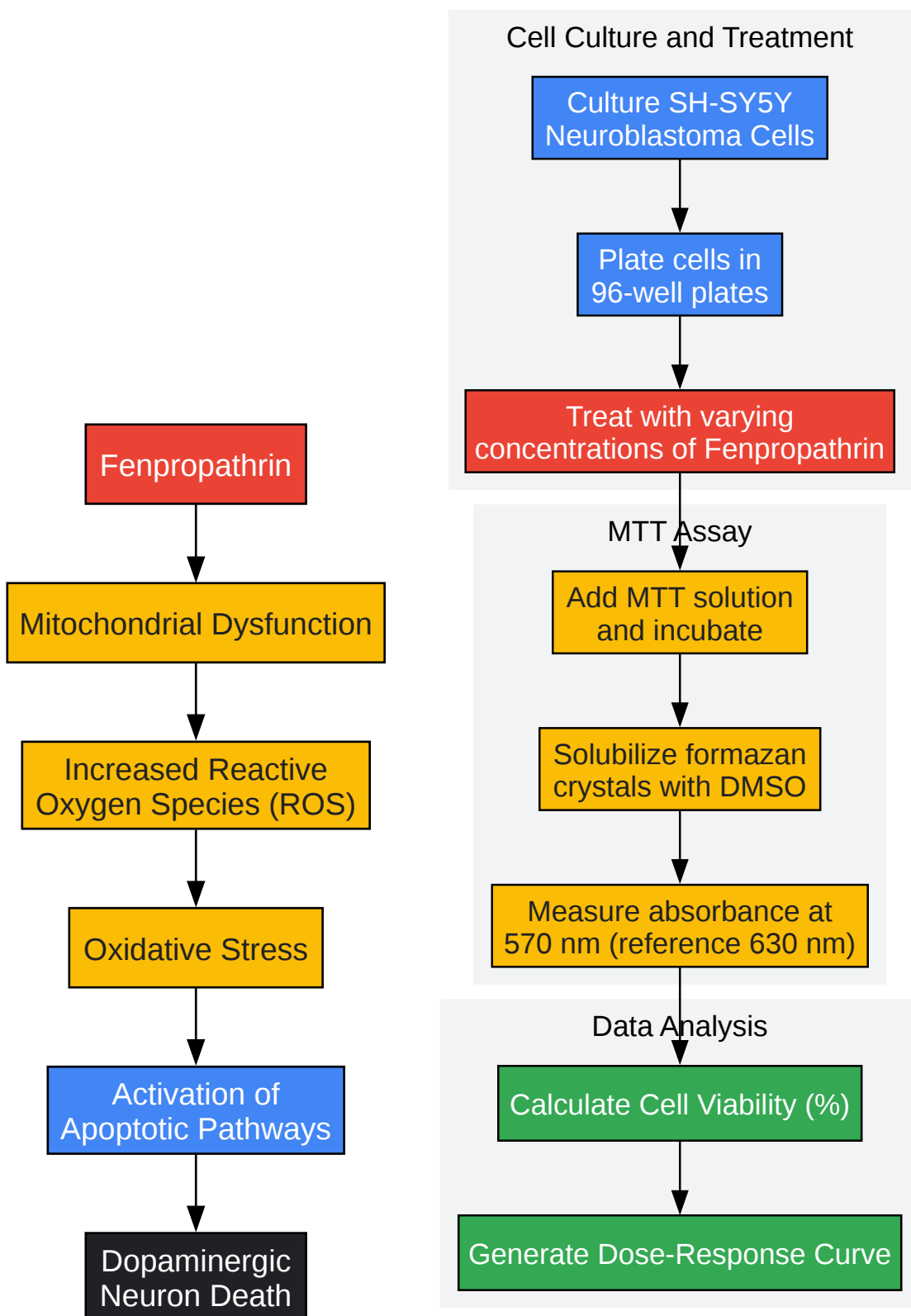
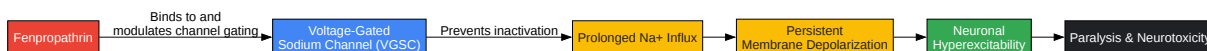
The following table presents the lethal and effective concentrations of fenpropathrin in zebrafish embryos after 96 hours of exposure.

Parameter	Value (mg a.i./L)
LC50	0.156 (0.121-0.202)
EC50	0.016

Data adapted from Sarmah et al., 2023.

Signaling Pathways and Experimental Workflows

Fenpropathrin's Effect on Voltage-Gated Sodium Channels



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References

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